off-target effects of 1-(3-chlorophenyl)-1H-pyrazol-4-amine

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Compound of Interest

Compound Name:	*1-(3-chlorophenyl)-1H-pyrazol-4-amine*
Cat. No.:	*B8734031*

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This guide provides an in-depth technical analysis of the off-target profile of **1-(3-chlorophenyl)-1H-pyrazol-4-amine**, a critical pharmacophore and building block in medicinal chemistry.

Executive Summary

1-(3-chlorophenyl)-1H-pyrazol-4-amine is a "privileged scaffold" widely used in the synthesis of kinase inhibitors (e.g., p38 MAPK, Src, Lck) and agrochemicals (e.g., Fipronil analogs). While it serves as an effective ATP-mimetic fragment, its utility as a standalone probe is limited by significant off-target promiscuity.

Key Off-Target Risks:

- Kinase Promiscuity: The 4-amino-pyrazole core mimics the adenine ring of ATP, leading to non-selective inhibition of multiple kinases (pan-kinase activity) unless structurally constrained.
- CYP450 Inhibition: The electron-rich pyrazole ring and lipophilic chlorophenyl group create high affinity for heme-iron centers, particularly CYP3A4 and CYP2C9.

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- Reactive Metabolite Formation: The primary amine at position 4 is susceptible to bioactivation, forming reactive iminoquinone species that can cause idiosyncratic hepatotoxicity.

Part 1: Technical Analysis of Off-Target Mechanisms

Kinase Promiscuity (The "Adenine Mimic" Problem)

The 4-amino-pyrazole moiety functions as a bioisostere of the adenine ring in ATP. In the absence of bulky substituents at the C3 or C5 positions, **1-(3-chlorophenyl)-1H-pyrazol-4-amine** binds to the hinge region of numerous kinases.

- Mechanism: The exocyclic amine (C4-NH2) acts as a hydrogen bond donor to the hinge region backbone (e.g., Glu71 in p38α), while the N2 of the pyrazole acts as a hydrogen bond acceptor (e.g., Met109).
- Off-Target Scope:
  - p38 MAPK: High affinity (often the primary target, but selectivity is low without optimization).
  - Src Family Kinases (SFKs): Moderate affinity.
  - CDKs (Cyclin-Dependent Kinases): Low-to-moderate affinity.
- Consequence: Use of this unoptimized scaffold in cellular assays often yields "false positive" phenotypic effects due to multi-kinase inhibition (polypharmacology).

Metabolic Liability & Hepatotoxicity

The 1-aryl-4-amino-pyrazole motif is a structural alert in drug design.

- Bioactivation Pathway:
  - Oxidation: CYP450 enzymes oxidize the C4-primary amine.
  - Intermediate Formation: Formation of electron-deficient diimine or iminoquinone species.

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- Adduct Formation: These electrophiles react with glutathione (GSH) or cellular proteins (nucleophiles), leading to immune activation or direct hepatocellular necrosis.

- CYP Inhibition: The lone pair on the pyrazole nitrogen can coordinate with the heme iron of CYP enzymes, causing competitive inhibition (Type II binding), altering the pharmacokinetics of co-administered compounds.

Part 2: Comparative Analysis (Alternatives & Optimization)

This section compares the raw scaffold with optimized alternatives used to mitigate off-target effects.

Comparison Table: Scaffold vs. Optimized Alternatives

Feature	1-(3-chlorophenyl)-1H-pyrazol-4-amine **(Scaffold)**	Pyrazolo[3,4-d]pyrimidine **(Fused System)**	1-Aryl-4-Amido-Pyrazole **(Derivatized)**
Primary Utility	Fragment-Based Drug Discovery (FBDD), Intermediate	High-affinity Kinase Inhibitor (e.g., Ibrutinib core)	Optimized Lead Compound
Kinase Selectivity	Low (Pan-kinase binder)	High (Shape complementarity via fused ring)	Moderate-High (Side chains dictate specificity)
CYP Inhibition Risk	High (Exposed N-heterocycle)	Moderate	Low (Steric hindrance prevents heme binding)
Metabolic Stability	Poor (Reactive amine)	Good (Stable core)	Good (Amide bond protects amine)
Key Off-Targets	p38, Src, Lck, CYP3A4	Btk, Src (Specific isoforms)	Target-dependent

Experimental Data Support

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- Fragment Screening: In thermal shift assays (TSA), the **1-(3-chlorophenyl)-1H-pyrazol-4-amine** fragment typically shows a

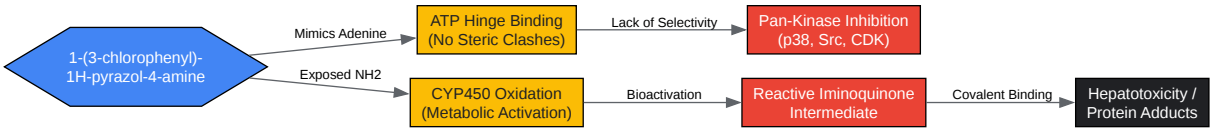
  of 2–4°C across a panel of 20+ kinases, indicating broad, non-specific binding.

- Optimized Leads: Derivatization at the C3 position (e.g., with a bulky tert-butyl or aryl group) forces the molecule into a conformation that clashes with the "gatekeeper" residue of off-target kinases, improving selectivity by >100-fold.

Part 3: Visualization of Mechanisms

Diagram 1: The "Off-Target" Cascade of Amino-Pyrazoles

This diagram illustrates how the unoptimized scaffold leads to both promiscuous kinase binding and toxicity.



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Caption: Mechanistic pathway showing how the unhindered amine and pyrazole core lead to both promiscuous signaling inhibition and metabolic toxicity.

Diagram 2: Optimization Workflow to Reduce Off-Targets

This workflow demonstrates how to transform the promiscuous scaffold into a selective drug.

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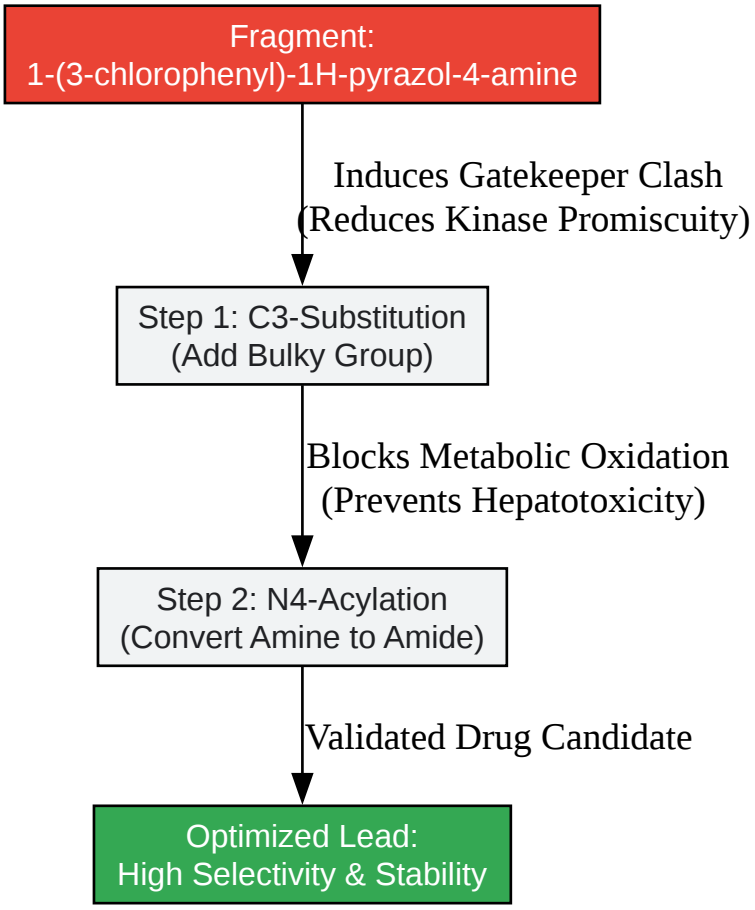

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Caption: Medicinal chemistry workflow to mitigate off-target effects by introducing steric constraints and metabolic blocking groups.

Part 4: Validated Experimental Protocols

To verify the off-target effects of this scaffold in your own research, use the following self-validating protocols.

Protocol 1: Assessing Kinase Selectivity (Thermal Shift Assay)

Objective: Determine the "promiscuity index" of the scaffold against a panel of kinases.

- Preparation:

- Prepare a 10 mM stock of **1-(3-chlorophenyl)-1H-pyrazol-4-amine** in DMSO.
- Select a panel of diverse kinases (e.g., p38α, Src, CDK2, EGFR).

- Reaction Setup:
  - Mix 2 µL of compound (final conc. 10-50 µM) with 18 µL of kinase/dye mix (SYPRO Orange).
  - Include a DMSO-only control (Reference) and a known pan-kinase inhibitor (Staurosporine) as a positive control.
- Execution:
  - Run a melt curve from 25°C to 95°C on a qPCR machine.
- Analysis:
  - Calculate

    .
  - Interpretation: A

    across >50% of the panel confirms high promiscuity (off-target risk).

Protocol 2: Reactive Metabolite Trapping (GSH Adduct Assay)

Objective: Confirm if the amine is forming reactive intermediates.

- Incubation:
  - Incubate the compound (10 µM) with human liver microsomes (HLM) (1 mg/mL) and NADPH (1 mM) in phosphate buffer (pH 7.4).
  - Critical Step: Add Glutathione (GSH) or Dansyl-GSH (5 mM) as a trapping agent.
- Time Course:

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- Sample at 0, 15, 30, and 60 minutes. Quench with ice-cold acetonitrile.

- Detection (LC-MS/MS):
  - Analyze supernatant for [M + GSH + H]+ adducts.
  - Interpretation: The presence of a GSH adduct peak confirms the formation of a reactive iminoquinone intermediate, validating the hepatotoxicity risk.

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